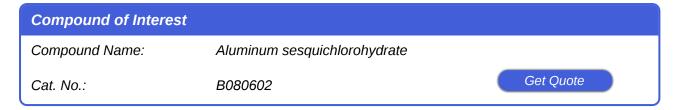


Technical Guide: Antibacterial Properties of Aluminum Sesquichlorohydrate Against Skin Flora

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Aluminum sesquichlorohydrate is a common active ingredient in antiperspirant and deodorant formulations. Beyond its primary function of reducing sweat secretion, it is understood to possess antimicrobial properties that contribute to its efficacy in controlling body odor by targeting the cutaneous microbiota. This technical guide provides a comprehensive overview of the current state of knowledge regarding the antibacterial activity of aluminum sesquichlorohydrate against common skin flora. It summarizes the available quantitative data, details relevant experimental protocols for assessing antimicrobial efficacy, and explores the putative mechanisms of action. This document also highlights the existing gaps in the literature to guide future research in this area.

Introduction

The human skin is colonized by a complex community of microorganisms, collectively known as the skin flora. This microbiota, which includes bacteria such as Staphylococcus epidermidis, Corynebacterium species, and Cutibacterium acnes (formerly Propionibacterium acnes), plays a role in skin health and disease. In the context of personal hygiene, the metabolic activity of certain skin bacteria on sweat and sebum components is the primary cause of body odor.



Aluminum sesquichlorohydrate (Al₂(OH)_{4.5}Cl_{1.5}) is an aluminum salt complex used extensively in antiperspirant products. Its primary mechanism of action is the formation of a temporary plug within the sweat duct, physically blocking the release of sweat onto the skin surface.[1] Additionally, aluminum salts are known to have an astringent effect and exhibit antimicrobial activity, which is crucial for their function as deodorants.[2] This guide focuses on the direct antibacterial effects of aluminum sesquichlorohydrate on resident skin bacteria.

Quantitative Antibacterial Data

The publicly available quantitative data on the direct antibacterial activity of **aluminum sesquichlorohydrate** against specific skin microorganisms is limited. Much of the research has focused on the broader category of aluminum salts, particularly aluminum chlorohydrate. It is important to note that while related, the antibacterial efficacy can vary between different aluminum salt complexes.

One of the primary sources of quantitative data comes from patent literature detailing the antimicrobial efficacy of formulations containing **aluminum sesquichlorohydrate**. While this provides valuable insight, the precise concentration of the active ingredient in the tested formulations is not always explicitly stated, which is a limitation for direct comparison. Antiperspirant formulations typically contain between 5% and 25% by weight of the active aluminum salt.[3]

The following table summarizes available data for a composition containing **aluminum sesquichlorohydrate**.

Table 1: Minimum Inhibitory Concentration (MIC) and Zone of Inhibition (ZOI) Data for a Composition Containing **Aluminum Sesquichlorohydrate**



Microorganism	Test	Result	Citation
Micrococcus luteus	MIC	1:125 dilution	[3]
Propionibacterium acnes	MIC	1:625 dilution	[3]
Corynebacterium xerosis	MIC	1:3125 dilution	[3]
Micrococcus luteus	ZOI	Data not specified	[3]
Propionibacterium acnes	ZOI	Data not specified	[3]
Corynebacterium xerosis	ZOI	Data not specified	[3]

Note: The dilutions were performed on the entire composition, and the exact percentage of **aluminum sesquichlorohydrate** was not provided in the cited document.

In contrast, studies on the closely related aluminum chlorohydrate have shown no direct antibacterial effect against Staphylococcus epidermidis, with a Minimum Inhibitory Concentration (MIC) greater than 24,000 mg/L.[4] However, these studies suggest that prolonged exposure to aluminum chlorohydrate may contribute to the development of antibiotic resistance in S. epidermidis.[4]

Putative Mechanism of Antibacterial Action

The precise signaling pathways in skin flora that are disrupted by **aluminum sesquichlorohydrate** have not been fully elucidated. However, based on the known chemistry of aluminum salts and their effects on microbial cells, a multi-faceted mechanism of action can be hypothesized. The primary antibacterial effects are likely not due to a single targeted pathway but rather a combination of physicochemical stresses on the bacterial cell.[5]

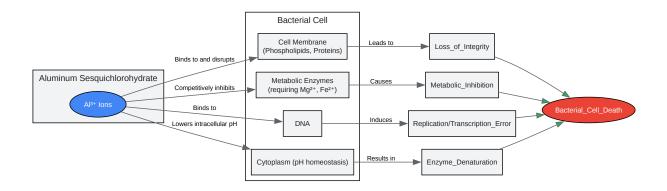
The proposed mechanisms include:

• Disruption of the Cell Membrane: Aluminum ions (Al³+) can interact with the negatively charged components of the bacterial cell membrane, such as phospholipids and proteins.



This interaction can alter membrane fluidity and permeability, leading to a loss of cellular integrity and function.[6]

- Inhibition of Metabolic Enzymes: Aluminum ions can act as competitive inhibitors for essential divalent cations like magnesium (Mg²⁺) and iron (Fe²⁺), which are crucial cofactors for many bacterial enzymes involved in metabolic pathways.[5] By displacing these essential ions, aluminum can inhibit key cellular processes.
- Acidification of the Microenvironment: Aluminum salts in aqueous solution are acidic. This
 localized reduction in pH can create an environment that is unfavorable for the growth and
 enzymatic activity of many skin bacteria.[7]
- Binding to DNA: There is some evidence to suggest that aluminum can bind to the DNA of microorganisms, which could interfere with DNA replication and transcription, ultimately leading to cell death.[5]



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Hypothesized Antibacterial Mechanism of **Aluminum Sesquichlorohydrate**.

Experimental Protocols

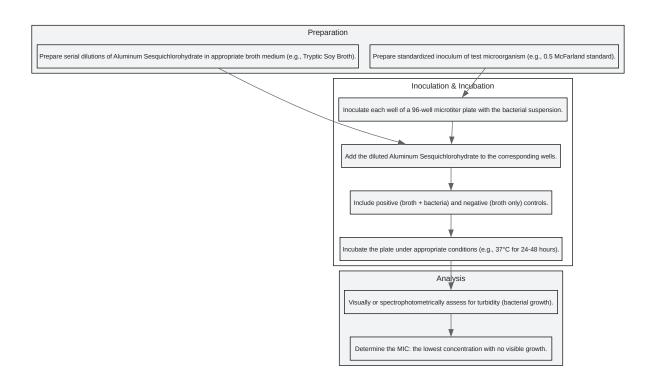


Standardized methods are essential for evaluating the antibacterial properties of **aluminum sesquichlorohydrate**. The following protocols are adapted from established antimicrobial susceptibility testing guidelines.

Minimum Inhibitory Concentration (MIC) Determination (Broth Microdilution Method)

This method determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.





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Workflow for Minimum Inhibitory Concentration (MIC) Testing.

Protocol Details:

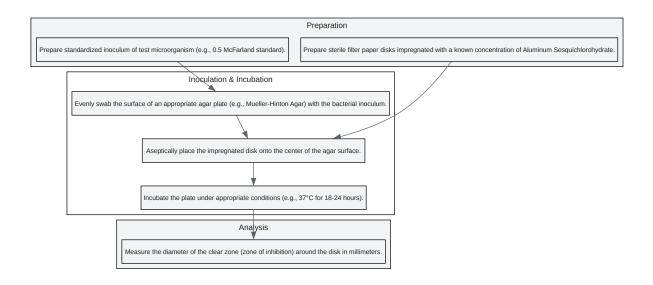


- Preparation of Aluminum Sesquichlorohydrate Stock Solution: A stock solution of aluminum sesquichlorohydrate is prepared in a suitable sterile solvent (e.g., deionized water). The solution should be filter-sterilized.
- Preparation of Microorganism: The test microorganism (e.g., S. epidermidis, C. xerosis) is cultured on an appropriate agar medium. A suspension is then prepared in sterile saline or broth and adjusted to a turbidity equivalent to a 0.5 McFarland standard.
- Broth Microdilution Assay: In a 96-well microtiter plate, serial twofold dilutions of the **aluminum sesquichlorohydrate** stock solution are made in a suitable broth medium. The standardized microbial suspension is then added to each well.
- Incubation: The plate is incubated under conditions optimal for the growth of the test organism (e.g., 37°C for 24-48 hours; anaerobic conditions for C. acnes).
- MIC Determination: After incubation, the wells are examined for visible turbidity. The MIC is recorded as the lowest concentration of aluminum sesquichlorohydrate that completely inhibits growth.

Zone of Inhibition (ZOI) Assay (Agar Disk Diffusion Method)

This method assesses the extent of microbial growth inhibition by an antimicrobial agent diffusing from a saturated disk into an agar medium.





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Workflow for Zone of Inhibition (ZOI) Assay.

Protocol Details:

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared as described for the MIC test.
- Inoculation of Agar Plate: The surface of an appropriate agar medium (e.g., Mueller-Hinton agar) is uniformly inoculated with the microbial suspension using a sterile swab.
- Application of Test Substance: A sterile filter paper disk is impregnated with a known concentration of aluminum sesquichlorohydrate solution and placed on the center of the



inoculated agar plate.

- Incubation: The plate is incubated under suitable conditions.
- Measurement of ZOI: The diameter of the clear zone around the disk, where bacterial growth is inhibited, is measured in millimeters.

Conclusion and Future Directions

Aluminum sesquichlorohydrate is an effective antiperspirant agent that also exhibits antibacterial properties, contributing to its deodorant function. The putative mechanism of action is likely a combination of cell membrane disruption, enzymatic inhibition, and localized pH reduction.

However, there is a notable scarcity of publicly available, peer-reviewed data that specifically quantifies the antibacterial efficacy of **aluminum sesquichlorohydrate** against a broad range of clinically relevant skin flora. The existing data is often derived from studies of formulations with proprietary compositions, making it difficult to ascertain the precise contribution of the active ingredient.

Future research should focus on:

- Systematic MIC and MBC studies: Determining the MIC and Minimum Bactericidal
 Concentration (MBC) of pure aluminum sesquichlorohydrate against a panel of skin
 commensals and pathogens, including various species and strains of Staphylococcus,
 Corynebacterium, and Cutibacterium.
- Mechanistic studies: Utilizing transcriptomic and proteomic approaches to identify the specific cellular pathways and signaling cascades in skin bacteria that are affected by aluminum sesquichlorohydrate.
- Investigation of antibiotic resistance: Further exploring the potential for aluminum salts to induce or select for antibiotic-resistant strains within the skin microbiome.

A deeper understanding of the antibacterial properties of **aluminum sesquichlorohydrate** will enable the development of more effective and targeted personal care products and provide



valuable insights into the interactions between common cosmetic ingredients and the skin microbiome.

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